

Introduction: A Profile of a Versatile Diester

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Compound of Interest

Compound Name: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: B1205214

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1,3-Diacetoxypropane, a seemingly simple diester, is a compound of significant utility in the chemical and pharmaceutical sciences. It is formally the product of the condensation of propane-1,3-diol with two molecules of acetic acid.[1][2][3] This structure, featuring two acetoxy groups on a flexible three-carbon backbone, imparts a unique combination of properties that make it a valuable solvent, a versatile chemical intermediate, and a building block in polymer chemistry.[1] For drug development professionals, its ester linkages present an intriguing scaffold for prodrug design, where enzymatic cleavage could facilitate controlled release. This document provides an in-depth exploration of its nomenclature, physicochemical characteristics, synthesis, and key applications.

Nomenclature and Structural Elucidation

A precise understanding of a compound begins with its unequivocal identification through systematic nomenclature and structural analysis.

IUPAC and Systematic Naming

The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized name to avoid ambiguity. The designated IUPAC name for this compound is 3-acetyloxypropyl acetate.[1][2][4]

Alternative systematic names are also accepted and found in the literature, including:

- Propane-1,3-diyl diacetate (substitutive nomenclature)[1]
- 1,3-Bis(acetyloxy)propane (multiplicative nomenclature)[1][5]

Common Synonyms and Key Identifiers

In industrial and academic settings, several common or trivial names are frequently used.[1]

The compound is also cataloged across numerous databases with specific identifiers.

Identifier Type	Identifier	Source
CAS Number	628-66-0	[2][3][4][6][7][8]
Common Synonym	Trimethylene acetate	[1][3][5][7]
Common Synonym	1,3-Propylene glycol diacetate	[1][3][5][7]
Molecular Formula	C ₇ H ₁₂ O ₄	[1][2][3][6][8]
InChI Key	DSVGICPKBRQDDX-UHFFFAOYSA-N	[1][2][6][7]

Structural Analysis

1,3-Diacetoxyp propane is the diacetate ester of propane-1,3-diol.[2][3][4] This structural relationship is fundamental; the properties of the diol (a viscous, hydrophilic liquid) are significantly altered by the esterification of its two terminal hydroxyl groups, leading to a less polar, more volatile compound.

Caption: Chemical structure of **1,3-Diacetoxyp propane**.

Physicochemical Properties

The utility of a chemical compound is dictated by its physical and chemical properties. The data below are compiled from various chemical databases and supplier specifications.

Property	Value	Unit	Source(s)
Molecular Weight	160.17	g/mol	[1][2][4][8]
Appearance	Colorless to light yellow clear liquid	-	
Density	~1.06	g/cm ³	[3][4]
Boiling Point	~210	°C	[3][4]
Flash Point	~97.5	°C	[3][4]
Water Solubility	0.62	M	[1][3]
Refractive Index	~1.417	-	[3]

The presence of four oxygen atoms (two carbonyl and two ether) allows for hydrogen bonding with protic solvents, explaining its moderate water solubility. However, the seven-carbon hydrocarbon portion gives it significant nonpolar character, making it an effective solvent for a range of organic compounds.

Synthesis and Reaction Chemistry

Understanding the synthesis of **1,3-diacetoxyp propane** is crucial for its cost-effective procurement or in-house preparation. Its reactivity is dominated by the chemistry of the ester functional groups.

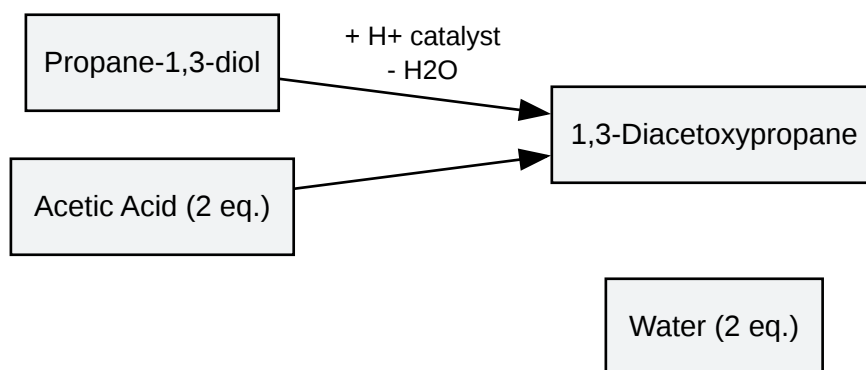
Key Synthetic Pathways

Several reliable methods exist for the preparation of **1,3-diacetoxyp propane**.

- **Direct Esterification (Fischer Esterification):** This is the most common laboratory-scale method, involving the reaction of propane-1,3-diol with an excess of acetic acid.[1] The reaction is typically catalyzed by a strong acid, such as sulfuric acid, and requires heating to drive the equilibrium towards the product by removing the water formed.
- **Acetylation with Acetic Anhydride:** A more efficient, though often more expensive, method involves treating propane-1,3-diol with acetic anhydride.[1] This reaction is often faster and

avoids the equilibrium limitations of Fischer esterification, as the byproduct is acetic acid rather than water.

- Industrial Hydrogenation Process: A patented industrial method involves the catalytic hydrogenation of β -acetoxypropionaldehyde in an acetic acid solution.[9] This highlights its role as a precursor to 1,3-propanediol, a valuable monomer for polyesters.[9]



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